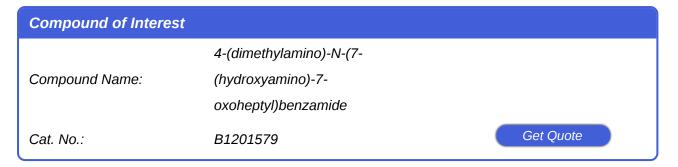


Application Note: M 344 for Histone Acetylation Analysis by Western Blot

Author: BenchChem Technical Support Team. Date: November 2025



For Researchers, Scientists, and Drug Development Professionals

Introduction

Histone acetylation is a key epigenetic modification crucial for regulating gene expression. This process is dynamically controlled by the opposing activities of histone acetyltransferases (HATs) and histone deacetylases (HDACs). Dysregulation of HDAC activity is implicated in various diseases, including cancer, making HDAC inhibitors a promising class of therapeutic agents. M 344 is a potent, cell-permeable inhibitor of Class I and IIb HDACs with an IC50 of 100 nM. It has been demonstrated to induce hyperacetylation of histones, leading to cell cycle arrest and apoptosis in various cancer cell lines.[1][2][3][4] This application note provides a detailed protocol for utilizing M 344 to induce histone acetylation and its subsequent detection and quantification by Western blot.

Mechanism of Action

M 344 functions by inhibiting the enzymatic activity of HDACs. By blocking the removal of acetyl groups from lysine residues on histone tails, M 344 leads to an accumulation of acetylated histones. This increase in acetylation neutralizes the positive charge of histones, weakening their interaction with the negatively charged DNA backbone. The resulting relaxed chromatin structure, or euchromatin, allows for greater accessibility of transcription factors to DNA, leading to the activation of gene expression.



Mechanism of M 344 Action

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. researchgate.net [researchgate.net]
- 2. researchgate.net [researchgate.net]
- 3. Effects of Histone Deacetylase Inhibitors on Modulating H3K4 Methylation Marks A Novel Cross-Talk Mechanism between Histone-Modifying Enzymes - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Histone Deacetylase Inhibitor M344 Inhibits Cell Proliferation and Induces Apoptosis in Human THP-1 Leukemia Cells PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Application Note: M 344 for Histone Acetylation Analysis by Western Blot]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1201579#m-344-for-histone-acetylation-western-blot-protocol]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote





BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com